

An In-depth Technical Guide to N-bromobenzamide: Physical and Chemical Properties

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Compound of Interest

Compound Name: *Benzamide, N-bromo-*

Cat. No.: *B3049252*

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For Researchers, Scientists, and Drug Development Professionals

N-bromobenzamide, a halogenated derivative of benzamide, serves as a valuable reagent and building block in organic synthesis. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and characterization, and insights into its reactivity. This document is intended to be a core resource for researchers, scientists, and professionals in drug development and related fields.

Physical and Chemical Properties

N-bromobenzamide is a solid at room temperature. While extensive experimental data for the parent N-bromobenzamide is not readily available in public literature, computed properties and data from related isomers provide valuable insights. It is crucial to distinguish N-bromobenzamide, where the bromine is attached to the nitrogen atom, from its isomers, the bromobenzamides (2-bromo, 3-bromo, and 4-bromo), where the bromine is attached to the aromatic ring.

Table 1: Physical and Chemical Properties of N-bromobenzamide and its Isomers

Property	N-bromobenzamide (Computed)	4-bromobenzamide (Experimental)	2-bromobenzamide (Experimental)
Molecular Formula	C ₇ H ₆ BrNO[1]	C ₇ H ₆ BrNO[2]	C ₇ H ₆ BrNO
Molecular Weight	200.03 g/mol [1]	200.035 g/mol [3]	200.033 g/mol [4]
CAS Number	19964-97-7[5]	698-67-9[2][3]	4001-73-4
Melting Point	Not available	189-194 °C[3]	Not available
Boiling Point	Not available	309.9 °C at 760 mmHg[3]	Not available
Solubility	Not available	Insoluble in water[6]	Not available
LogP (Octanol/Water)	1.8	2.24830[3]	Not available
Hydrogen Bond Donor Count	1	2	2
Hydrogen Bond Acceptor Count	1	1	1
Rotatable Bond Count	1	1	1

Synthesis of N-bromobenzamide

A common method for the synthesis of N-haloamides is the direct halogenation of the corresponding amide. For N-bromobenzamide, this would involve the reaction of benzamide with a brominating agent.

Experimental Protocol: Synthesis of N-bromobenzamide from Benzamide

Materials:

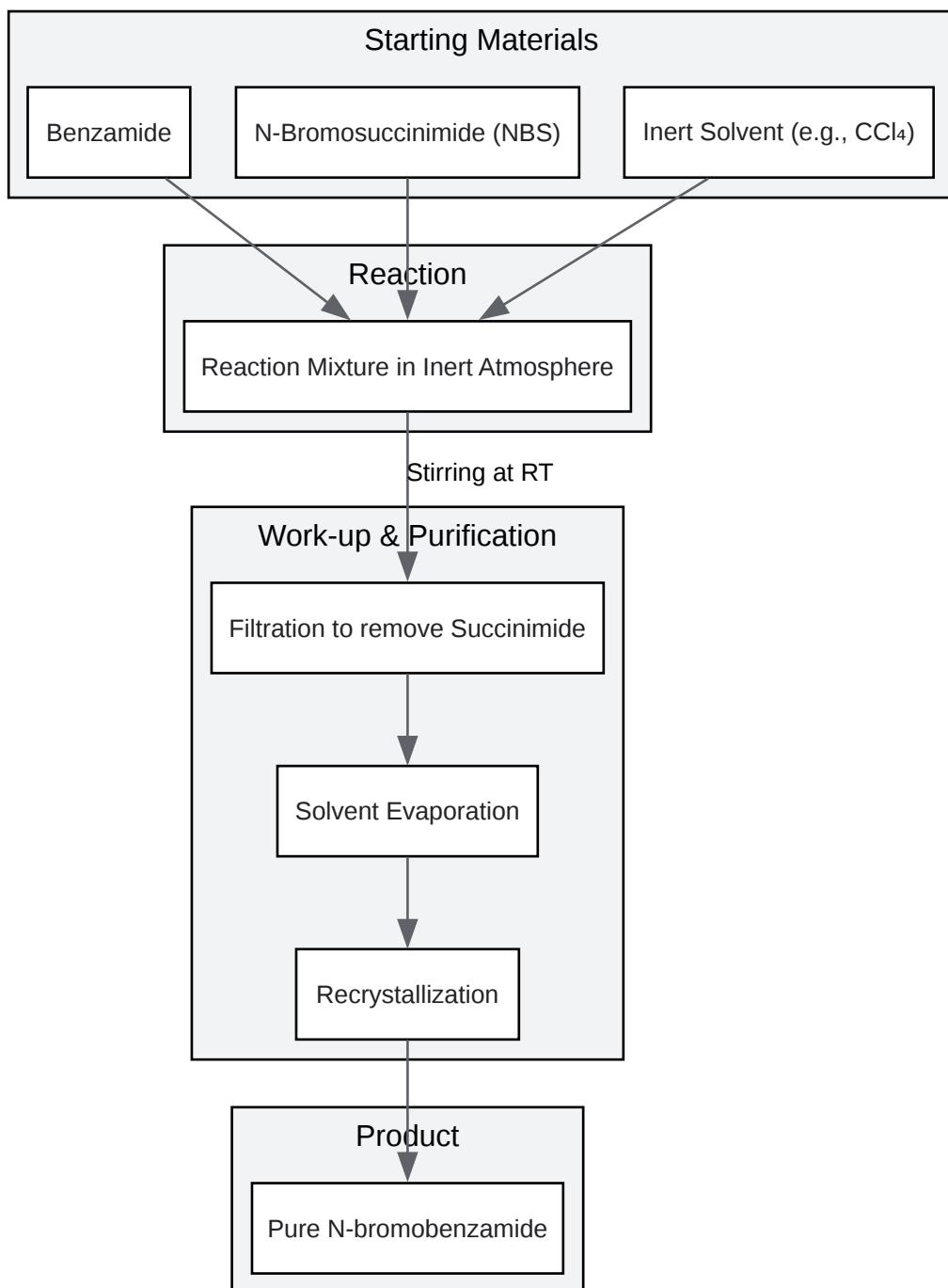
- Benzamide
- N-Bromosuccinimide (NBS)

- Carbon tetrachloride (CCl₄) or other suitable inert solvent
- Inert gas (e.g., Argon or Nitrogen)
- Stirring apparatus
- Reaction vessel
- Filtration apparatus
- Recrystallization solvents

Procedure:

- In a clean, dry reaction vessel, dissolve benzamide in a suitable inert solvent such as carbon tetrachloride.
- Under an inert atmosphere, add N-bromosuccinimide (NBS) to the solution in stoichiometric amounts.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the succinimide byproduct can be removed by filtration.
- The solvent is then removed from the filtrate under reduced pressure to yield the crude N-bromobenzamide.
- The crude product can be purified by recrystallization from an appropriate solvent system to obtain pure N-bromobenzamide.

Diagram 1: Synthetic Workflow for N-bromobenzamide



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Caption: Workflow for the synthesis of N-bromobenzamide.

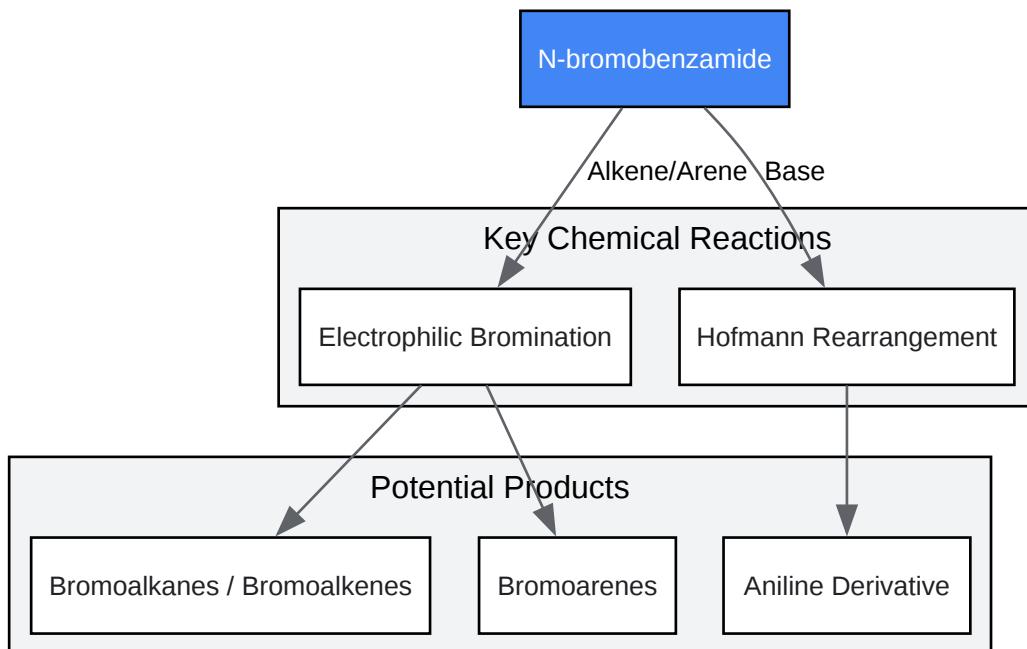
Chemical Reactivity

N-bromobenzamide is expected to exhibit reactivity characteristic of N-haloamides. The N-Br bond is a source of electrophilic bromine, making the compound a useful brominating agent for various organic substrates. It can also undergo reactions involving the amide functionality.

Key reactions include:

- **Bromination of Alkenes and Alkynes:** N-bromobenzamide can add bromine across double and triple bonds.
- **Bromination of Aromatic Compounds:** It can be used for the electrophilic bromination of activated aromatic rings.
- **Hofmann Rearrangement:** In the presence of a base, N-bromoamides can undergo Hofmann rearrangement to form amines with one less carbon atom.

Diagram 2: Reactivity of N-bromobenzamide



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Caption: Key chemical reactions of N-bromobenzamide.

Spectroscopic Data

While experimental spectra for N-bromobenzamide are not readily available, data for its isomers can provide an indication of the expected spectral features.

Table 2: Spectroscopic Data for Bromobenzamide Isomers

Technique	4-bromobenzamide	2-bromobenzamide
¹ H NMR (DMSO-d ₆ , 90 MHz)	δ 7.60 (t, 2H), 7.37 (d, 2H), 5.96 (b, 2H) ppm[7][8]	δ 7.88, 7.634, 7.58, 7.41, 7.333 ppm[9]
¹³ C NMR (CDCl ₃ , 400 MHz)	δ 168.27, 132.11, 131.98, 129.07, 126.88 ppm[7]	Not available
IR (KBr disc)	Available[3]	Available[10]
Mass Spectrum (EI)	m/z (%): 202 (M+)[7]	Molecular Ion: 199[9]

Safety and Handling

N-bromobenzamide and its isomers should be handled with care in a well-ventilated laboratory, preferably in a chemical fume hood.[11] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.[11] Avoid inhalation of dust and contact with skin and eyes.[11] In case of contact, wash the affected area with copious amounts of water.[11] Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[11]

This technical guide provides a foundational understanding of the physical and chemical properties of N-bromobenzamide for researchers and professionals. Further experimental investigation is warranted to fully characterize the parent compound and expand its applications in organic synthesis and drug development.

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